

An In-depth Technical Guide to the Synthesis Pathway of Cyprazine Herbicide

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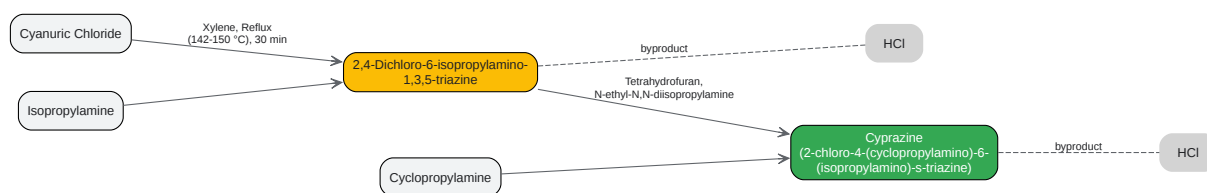
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core synthesis pathway for the s-triazine herbicide, **cyprazine**. The information compiled herein is intended to furnish researchers and chemical development professionals with the necessary details to understand and potentially replicate the synthesis of this compound. This guide includes detailed experimental protocols, quantitative data, and a visual representation of the synthetic route.

Core Synthesis Pathway

The synthesis of **cyprazine** is a two-step process that begins with the nucleophilic substitution of cyanuric chloride. The first step involves the selective mono-substitution of a chlorine atom on the triazine ring with isopropylamine. The resulting intermediate, 2,4-dichloro-6-isopropylamino-1,3,5-triazine, is then further reacted with cyclopropylamine to yield the final product, **cyprazine**.

A visual representation of this synthetic pathway is provided below:



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A diagram illustrating the two-step synthesis of **Cyprazine**.

Quantitative Data Summary

The following table summarizes the key quantitative data for the reactants, intermediates, and the final product in the synthesis of **cyprazine**.

Compound	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Yield (%)
Cyanuric Chloride	$C_3Cl_3N_3$	184.41	145-147	-
Isopropylamine	C_3H_9N	59.11	-85	-
2,4-Dichloro-6-isopropylamino-1,3,5-triazine	$C_6H_8Cl_2N_4$	223.06	Not specified	>96%
Cyclopropylamine	C_3H_7N	57.09	-50	-
Cyprazine	$C_9H_{14}ClN_5$	227.69	167-168	-

Note: The yield for the final step of converting the intermediate to **cyprazine** is not explicitly stated in the reviewed literature.

Experimental Protocols

Step 1: Synthesis of 2,4-Dichloro-6-isopropylamino-1,3,5-triazine

This procedure is based on a patented method for the production of 2,4-dichloro-6-amino-s-triazines.^[1]

Materials:

- Cyanuric chloride (184.4 g, 1.00 mole)
- Isopropylamine hydrochloride (47.8 g, 0.5 mole)
- Xylene (500 ml)

Procedure:

- In a three-neck round-bottom flask equipped with a mechanical stirrer, dropping funnel, and a condenser, a mixture of cyanuric chloride and xylene is prepared.
- Isopropylamine hydrochloride is added to the mixture over a period of ten minutes.
- The reaction mixture is heated to reflux temperature (142-150 °C) and maintained for thirty minutes. During this time, hydrogen chloride gas will evolve and should be appropriately vented or trapped.
- After the reaction is complete, the mixture is cooled. The product, 2,4-dichloro-6-isopropylamino-s-triazine, can be isolated from the reaction mixture. The patent suggests that analysis of the reaction mixture shows a yield in excess of 96%.^[1] Further purification may be achieved by recrystallization from a suitable solvent if required.

Step 2: Synthesis of Cyprazine (2-chloro-4-(cyclopropylamino)-6-(isopropylamino)-s-triazine)

The following protocol is adapted from general procedures for the synthesis of related s-triazine herbicides, as a specific detailed protocol for **cyprazine** was not available in the reviewed

literature. The reaction conditions are based on information for the synthesis of **cyprazine** from 2,4-Dichloro-6-isopropylamino-1,3,5-triazine and Cyclopropylamine.[2]

Materials:

- 2,4-Dichloro-6-isopropylamino-1,3,5-triazine (1 mole equivalent)
- Cyclopropylamine (1 mole equivalent)
- N-ethyl-N,N-diisopropylamine (as an acid scavenger, 1-1.2 mole equivalents)
- Tetrahydrofuran (THF), anhydrous

Procedure:

- In a clean, dry reaction vessel, dissolve 2,4-dichloro-6-isopropylamino-1,3,5-triazine in anhydrous tetrahydrofuran under an inert atmosphere (e.g., nitrogen or argon).
- To this solution, add N-ethyl-N,N-diisopropylamine.
- Slowly add cyclopropylamine to the reaction mixture. The reaction is typically carried out at room temperature, although gentle heating may be required to drive the reaction to completion.
- Monitor the progress of the reaction by a suitable analytical technique, such as thin-layer chromatography (TLC) or gas chromatography (GC).
- Once the reaction is complete, the solvent can be removed under reduced pressure.
- The resulting crude product can be purified by standard laboratory techniques. This may involve partitioning the residue between an organic solvent (e.g., ethyl acetate or dichloromethane) and water, followed by washing the organic layer with brine, drying over anhydrous sodium sulfate, and concentrating in vacuo.
- Further purification can be achieved by column chromatography on silica gel or by recrystallization from an appropriate solvent system to yield pure **cyprazine**.

Physicochemical Properties of Cyprazine

Property	Value
Molecular Formula	C ₉ H ₁₄ ClN ₅
Molecular Weight	227.69 g/mol
Appearance	White odorless solid
Melting Point	167-168 °C[3]
Water Solubility	6.9 mg/L at 25 °C[3]
LogP (octanol-water)	3.06

Note: Detailed spectral data (NMR, IR, MS) for **cyprazine** were not available in the public domain literature reviewed for this guide. Researchers synthesizing this compound would need to perform these analyses to confirm the structure and purity of the final product.

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